

3-Chloro-2-methylphenylboronic acid molecular weight and formula

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Compound of Interest

Compound Name: 3-Chloro-2-methylphenylboronic acid

Cat. No.: B151476

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Technical Data Sheet: 3-Chloro-2-methylphenylboronic Acid

Audience: Researchers, scientists, and drug development professionals.

This document provides core technical data for **3-Chloro-2-methylphenylboronic acid**, a compound relevant in various research and development applications. The information is presented to be a quick reference for laboratory and development settings.

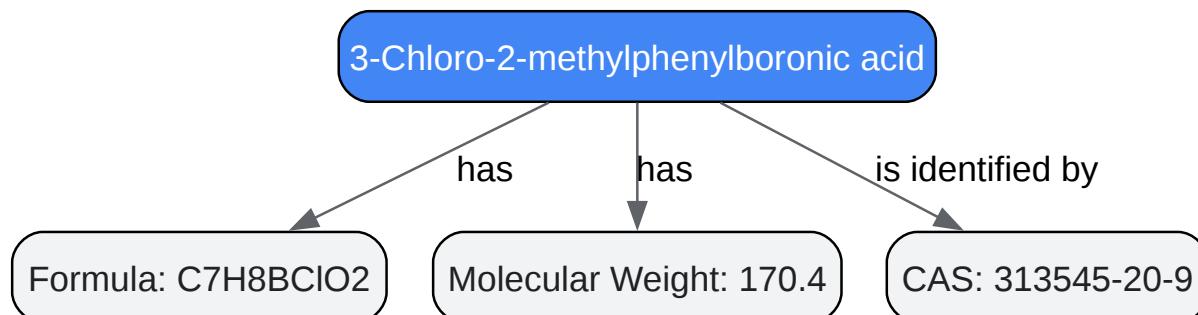
Chemical Properties and Identifiers

The fundamental chemical data for **3-Chloro-2-methylphenylboronic acid** are summarized below. These identifiers are crucial for accurate substance identification and experimental recording.

| Identifier | Value |
|-------------------|---|
| Molecular Formula | C7H8BC1O2 [1] [2] [3] [4] [5] |
| Molecular Weight | 170.4 g/mol [1] [2] [4] |
| IUPAC Name | (3-chloro-2-methylphenyl)boronic acid [1] [3] [5] |
| CAS Number | 313545-20-9 [1] [2] [3] |
| InChI Key | BJPNVVXTUYMJPN-UHFFFAOYSA-N [1] [3] [5] |
| SMILES | CC1=C(C=CC=C1Cl)B(O)O [1] [5] |

Logical Relationship of Chemical Identifiers

The following diagram illustrates the relationship between the common name of the compound and its fundamental molecular identifiers.



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Relationship between Compound Name and Key Identifiers.

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References

- 1. (3-CHLORO-2-METHYLPHENYL)BORONIC ACID | CAS 313545-20-9 [matrix-fine-chemicals.com]
- 2. calpaclab.com [calpaclab.com]
- 3. 3-Chloro-2-methylbenzeneboronic acid, 97% | Fisher Scientific [fishersci.ca]
- 4. cenmed.com [cenmed.com]
- 5. 3-Chloro-2-methylbenzeneboronic acid, 97% 250 mg | Request for Quote | Thermo Scientific Chemicals [thermofisher.com]
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